

# Pimelonitrile: A High-Potential Solvent for Advanced Energy Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Heptanedinitrile

Cat. No.: B1346978

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Pimelonitrile (PMN), a dinitrile with the chemical formula  $\text{N}\equiv\text{C}-(\text{CH}_2)_5-\text{C}\equiv\text{N}$ , is emerging as a promising solvent for specialized applications in the field of electrochemistry, particularly in the development of high-voltage lithium-ion batteries. Its unique molecular structure and physicochemical properties offer advantages over traditional carbonate-based electrolytes, paving the way for next-generation energy storage solutions with enhanced performance and stability. This document provides detailed application notes and protocols based on published research to guide researchers and professionals in the drug development and chemical sciences in utilizing pimelonitrile as a solvent in their experimental work.

## Physicochemical Properties

Pimelonitrile is a colorless to light yellow liquid at room temperature.<sup>[1]</sup> Its linear structure, featuring two electron-withdrawing cyano groups, contributes to a high boiling point and a significant dielectric constant, making it an effective solvent for lithium salts.

Property	Value	Reference
Chemical Formula	$\text{C}_7\text{H}_{10}\text{N}_2$	[1]
Molecular Weight	122.17 g/mol	[1]
Appearance	Colorless to Light yellow clear liquid	[1]
Purity	>98.0% (GC)	

## Application in High-Voltage Lithium-Ion Batteries

The primary application of pimelonitrile as a solvent is in the formulation of electrolytes for high-voltage lithium-ion batteries. Research has demonstrated its suitability in single, binary (mixed with ethylene carbonate, EC), and ternary (mixed with EC and dimethyl carbonate, DMC) electrolyte solutions.[2] These formulations are particularly relevant for cathode materials that operate at high voltages, such as  $\text{LiMn}_{1.5}\text{Ni}_{0.5}\text{O}_4$  (LOMN), which has a charging potential of 4.7 V versus  $\text{Li}/\text{Li}^+$ .

## Key Performance Data

The performance of pimelonitrile-based electrolytes is influenced by the composition of the electrolyte solution and the type of lithium salt used. The following tables summarize key quantitative data from studies investigating pimelonitrile in comparison to other aliphatic dinitriles.

Table 1: Conductivity and Viscosity of Dinitrile-Based Electrolytes[2]

Dinitrile Solvent (n in $\text{N}\equiv\text{C}-(\text{CH}_2)_n-\text{C}\equiv\text{N}$ )	Salt (1M)	Conductivity (mS/cm at 20°C)	Viscosity (cP at 20°C)
Adiponitrile (n=4)	LiTFSI	7.2	7.7
Pimelonitrile (n=5)	LiTFSI	5.8	9.2
Suberonitrile (n=6)	LiTFSI	4.5	11.1
Sebaconitrile (n=8)	LiTFSI	2.9	15.4
Adiponitrile (n=4)	$\text{LiBF}_4$	5.2	10.3
Pimelonitrile (n=5)	$\text{LiBF}_4$	4.1	12.5
Suberonitrile (n=6)	$\text{LiBF}_4$	3.2	15.2
Sebaconitrile (n=8)	$\text{LiBF}_4$	2.1	20.1

Table 2: Electrochemical Performance of Ternary Electrolytes in  $\text{Li}/\text{LiMn}_{1.5}\text{Ni}_{0.5}\text{O}_4$  Half-Cells[2]

<b>Dinitrile in Ternary Solution (EC:DMC:Dinitrile 1:1:2 by vol)</b>	<b>Salt System</b>	<b>Initial Discharge Capacity (mAh/g)</b>	<b>Capacity Retention after 50 Cycles (%)</b>
Adiponitrile	1M LiBF <sub>4</sub> + 0.1M LiBOB	~125	~90%
Pimelonitrile	1M LiBF <sub>4</sub> + 0.1M LiBOB	~125	~88%
Suberonitrile	1M LiBF <sub>4</sub> + 0.1M LiBOB	~125	~80%
Sebaconitrile	1M LiBF <sub>4</sub> + 0.1M LiBOB	~125	~75%

## Experimental Protocols

The following protocols are based on the methodologies described for the evaluation of dinitrile-based electrolytes in high-voltage lithium-ion batteries.[\[2\]](#)

### Preparation of Pimelonitrile-Based Electrolytes

Objective: To prepare single, binary, and ternary electrolyte solutions using pimelonitrile as a solvent for electrochemical testing.

Materials:

- Pimelonitrile (PMN, >98.0%)
- Ethylene carbonate (EC, battery grade)
- Dimethyl carbonate (DMC, battery grade)
- Lithium tetrafluoroborate (LiBF<sub>4</sub>, battery grade)
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI, battery grade)

- Lithium bis(oxalate)borate (LiBOB, battery grade)
- Argon-filled glovebox
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes

#### Procedure:

- All materials and equipment must be handled inside an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 0.5 ppm.
- For a 1M LiBF<sub>4</sub> in PMN single electrolyte: a. Calculate the required mass of LiBF<sub>4</sub> for the desired volume of solution. b. In a volumetric flask, dissolve the calculated mass of LiBF<sub>4</sub> in a portion of pimelonitrile. c. Once fully dissolved, add pimelonitrile to the final volume and stir for several hours to ensure homogeneity.
- For a 1M LiBF<sub>4</sub> in EC:PMN (1:1 by vol) binary electrolyte: a. Prepare a 1:1 volumetric mixture of ethylene carbonate and pimelonitrile. b. Dissolve the calculated mass of LiBF<sub>4</sub> in the solvent mixture as described in step 2.
- For a 1M LiBF<sub>4</sub> + 0.1M LiBOB in EC:DMC:PMN (1:1:2 by vol) ternary electrolyte: a. Prepare a 1:1:2 volumetric mixture of ethylene carbonate, dimethyl carbonate, and pimelonitrile. b. Sequentially dissolve the calculated masses of LiBF<sub>4</sub> and LiBOB in the solvent mixture. Ensure the first salt is fully dissolved before adding the second. Stir overnight to ensure complete dissolution and homogeneity.

## Electrochemical Cell Assembly and Testing

Objective: To evaluate the electrochemical performance of pimelonitrile-based electrolytes in a Li/LiMn<sub>1.5</sub>Ni<sub>0.5</sub>O<sub>4</sub> half-cell configuration.

#### Materials:

- Prepared pimelonitrile-based electrolyte
- LiMn<sub>1.5</sub>Ni<sub>0.5</sub>O<sub>4</sub> cathode material

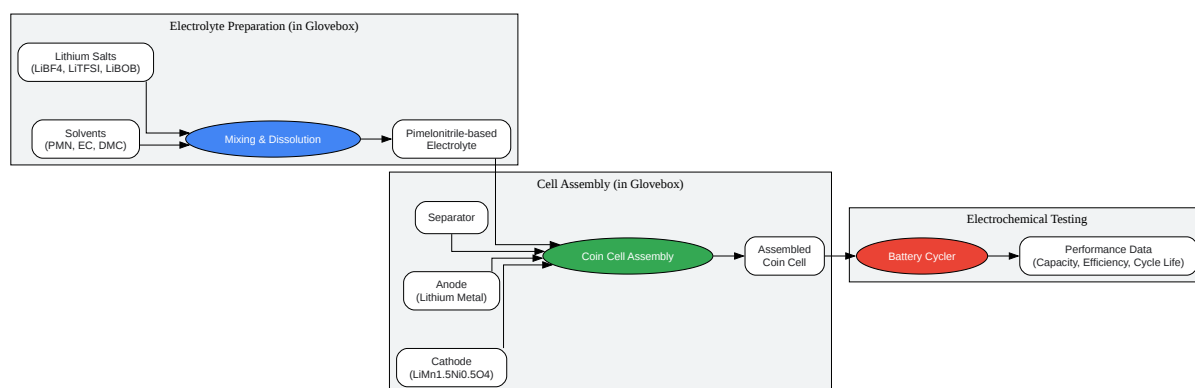
- Lithium metal foil (anode)
- Celgard separator
- 2032-type coin cell components (casings, spacers, springs)
- Coin cell crimper
- Battery cycler

#### Procedure:

- Inside an argon-filled glovebox, prepare the cathode by coating a slurry of  $\text{LiMn}_{1.5}\text{Ni}_{0.5}\text{O}_4$ , conductive carbon, and a binder onto an aluminum current collector. Dry and punch into circular electrodes.
- Punch circular electrodes from the lithium metal foil to be used as the counter electrode.
- Cut circular separators from the Celgard sheet.
- Assemble the 2032-type coin cell in the following order: negative casing, lithium anode, separator, a few drops of the pimelonitrile-based electrolyte, cathode, spacer, spring, and positive casing.
- Crimp the coin cell to ensure a hermetic seal.
- Remove the assembled cell from the glovebox and allow it to rest for several hours before testing.
- Perform electrochemical cycling using a battery cycler. A typical protocol would involve charging the cell to 4.9 V and discharging it to 3.5 V at a constant current rate (e.g., C/10 for initial cycles, followed by C/5 or C/2 for rate capability tests) for a specified number of cycles (e.g., 50 cycles).

## Signaling Pathways and Experimental Workflows

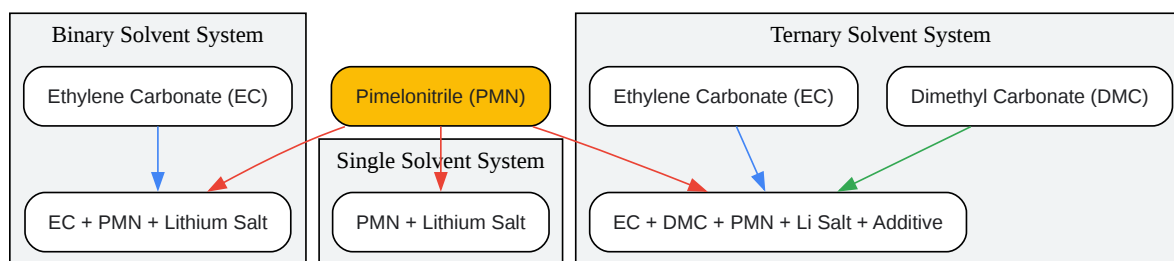
The following diagram illustrates the logical workflow for the preparation and evaluation of pimelonitrile-based electrolytes.



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Caption: Workflow for pimelonitrile electrolyte preparation and testing.

The following diagram illustrates the composition of the different electrolyte systems investigated.



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Caption: Pimelonitrile-based electrolyte compositions.

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## References

- 1. Pimelonitrile | 646-20-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pimelonitrile: A High-Potential Solvent for Advanced Energy Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346978#pimelonitrile-as-a-solvent-in-chemical-reactions]

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